

Pimprinine: A Technical Guide to its Discovery, Isolation, and Biosynthesis

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Compound of Interest

Compound Name: Pimprinine

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Pimprinine, an indole alkaloid first isolated from *Streptomyces pimprina*, has garnered significant attention within the scientific community due to its diverse and potent biological activities. This technical guide provides an in-depth overview of the discovery, isolation, and biosynthesis of **pimprinine**. It is designed to serve as a comprehensive resource for researchers, scientists, and professionals in the field of drug development, offering detailed experimental protocols, quantitative data, and visual representations of key pathways and workflows. The information presented herein is intended to facilitate further research and development of **pimprinine** and its derivatives as potential therapeutic agents.

Discovery and Biological Significance

Pimprinine was first discovered in 1963 as a metabolite isolated from the culture filtrates of the bacterium *Streptomyces pimprina*. It belongs to the family of 5-(3'-indolyl)oxazole alkaloids and has since been found to be produced by various species of *Streptomyces*. **Pimprinine** and its analogues exhibit a wide spectrum of biological activities, making them attractive candidates for drug discovery programs. These activities include potent antifungal, antiviral, and antitumor properties. Furthermore, **pimprinine** has been shown to inhibit monoamine oxidase and platelet aggregation, suggesting its potential in neurological and cardiovascular applications. The diverse bioactivities of **pimprinine** have spurred further investigation into its derivatives, with numerous synthetic analogues being developed to enhance its therapeutic potential.

Physicochemical Properties of Pimprinine

A summary of the key physicochemical properties of **pimprinine** is presented in Table 1. This data is crucial for its identification, characterization, and formulation in preclinical and clinical studies.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₀ N ₂ O	PubChem
Molecular Weight	198.22 g/mol	PubChem
IUPAC Name	5-(1H-indol-3-yl)-2-methyl-1,3-oxazole	PubChem
CAS Number	13640-26-1	PubChem
Appearance	Solid	Cayman Chemical
Solubility	Soluble in DMF, DMSO, Ethanol, Methanol	Cayman Chemical

Isolation of Pimprinine from Streptomyces sp. NEAU-C99

The following protocol details the fermentation, extraction, and isolation of **pimprinine** and its derivatives from Streptomyces sp. NEAU-C99.

Fermentation

- Seed Culture Preparation:
 - Inoculate Streptomyces sp. NEAU-C99 into 250 mL baffled Erlenmeyer flasks containing 50 mL of sterile seed medium (Tryptone Soy Broth, 30 g/L).
 - Cultivate for 2 days at 30°C on a rotary shaker at 200 rpm.
- Production Culture:

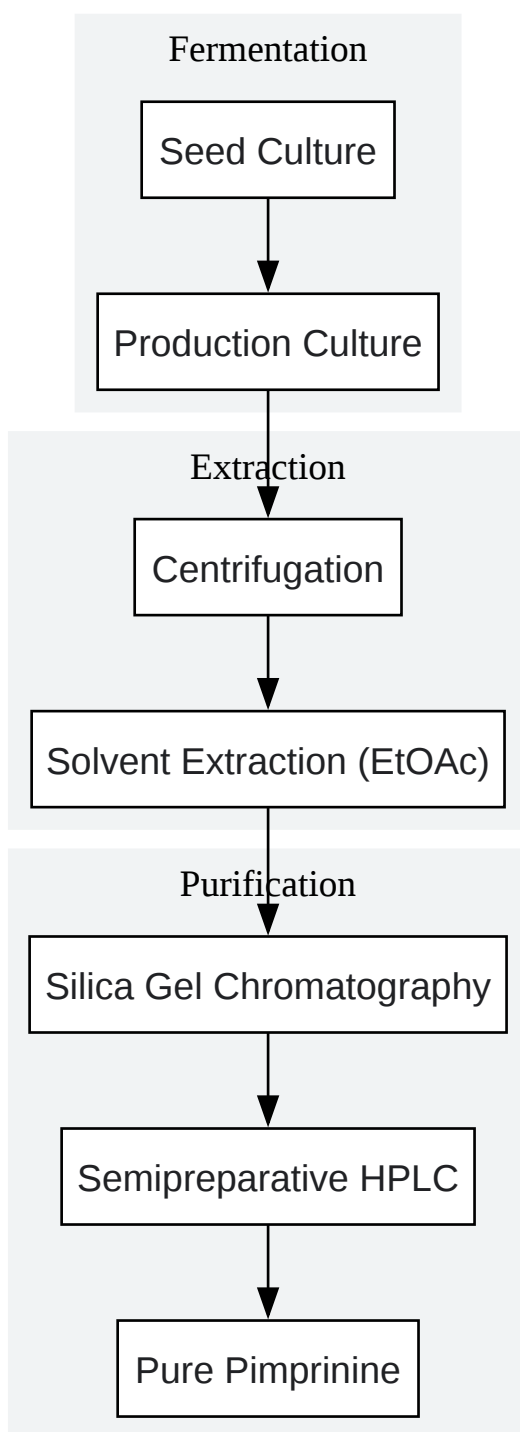
- Transfer 12.5 mL aliquots of the seed culture into 1,000 mL baffled Erlenmeyer flasks, each containing 250 mL of production medium.
- The production medium consists of: 2% soluble starch (w/v), 2% tryptone (w/v), 1% glycerol (w/v), 0.05% NaCl (w/v), 0.05% $\text{K}_2\text{HPO}_4 \cdot 3\text{H}_2\text{O}$ (w/v), 0.05% $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$ (w/v), 0.05% $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ (w/v), and 0.1% KNO_3 (w/v).
- Incubate the production cultures on a rotary shaker at 200 rpm at 30°C for one week.

Extraction

- Harvest the fermentation broth (total volume of 25 L) and centrifuge at 4,000 rpm for 20 minutes to separate the supernatant from the mycelia.
- Extract the supernatant three times with an equal volume of ethyl acetate (EtOAc).
- Pool the EtOAc extracts and evaporate in vacuo to yield a crude extract.

Isolation and Purification

- Subject the crude extract to silica gel column chromatography.
- Elute the column with a stepwise gradient of petroleum ether/EtOAc (from 1:0 to 0:1, v/v).
- Collect the fractions and analyze by thin-layer chromatography (TLC).
- Subject the **pimprinine**-containing fractions to further purification using semipreparative High-Performance Liquid Chromatography (HPLC).
- An exemplary HPLC method utilizes a gradient of acetonitrile (CH_3CN) in water to yield pure **pimprinine** and its analogues.



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Figure 1: Workflow for the isolation of **pimprinine**.

Biological Activity of Pimprinine and its Derivatives

Pimprinine and its derivatives have demonstrated significant activity against a range of pathogens. The following tables summarize the in vitro antifungal and antiviral activities.

Antifungal Activity

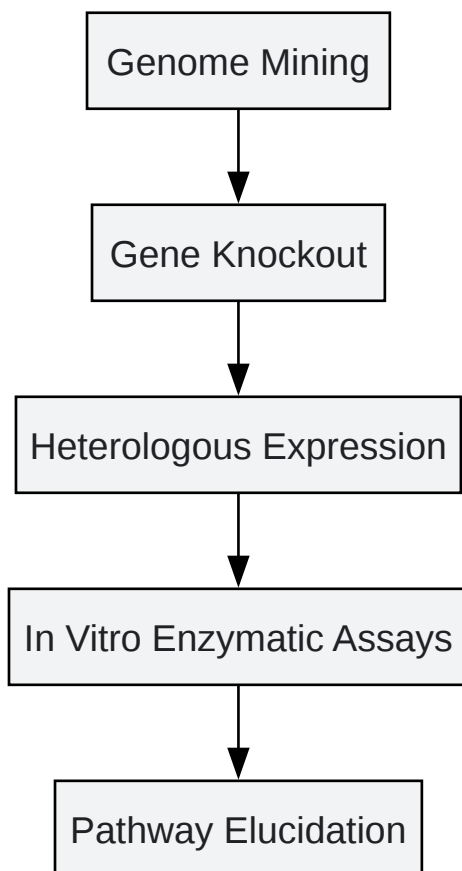
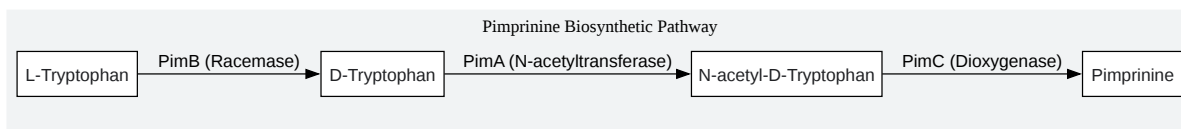
Compound	Fungal Species	EC ₅₀ (µg/mL)	Source
Pimprinine Derivative 4a	Botrytis cinerea	0.3613	Molecules, 2021
Pimprinine Derivative 5a	Botrytis cinerea	1.1283	Molecules, 2021
Pimprinine Derivative 3o	Alternaria solani	6.2255	Pest Management Science, 2023
Pimprinine Derivative 3o	Rhizoctonia solani	0.6969	Pest Management Science, 2023

Antiviral Activity against Enterovirus 71 (EV71)

Compound	EC ₅₀ (µM)	Selectivity Index (SI)	Source
Pimprinine	89	16	Virology Journal, 2014
Pimprinethine	35	24	Virology Journal, 2014
WS-30581 A	16	23	Virology Journal, 2014
WS-30581 B	11	21	Virology Journal, 2014

Elucidation of the Pimprinine Biosynthetic Pathway

The biosynthesis of **pimprinine** in *Streptomyces* has been elucidated through a combination of genome mining, gene knockout, heterologous expression, and in vitro enzymatic assays. The core biosynthetic gene cluster, designated pimABC, is responsible for the formation of the **pimprinine** scaffold.



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